

# Development of Reference Standards for Phenethyl 4-ANPP: Application Notes and Protocols

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## Compound of Interest

Compound Name: Phenethyl 4-ANPP

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## Introduction

Phenethyl 4-anilino-N-phenethylpiperidine (**Phenethyl 4-ANPP**) is a tertiary amine structurally related to fentanyl and is considered a precursor and potential impurity in the illicit synthesis of fentanyl and its analogues.<sup>[1][2][3][4]</sup> The availability of well-characterized reference standards for **Phenethyl 4-ANPP** is crucial for forensic laboratories, law enforcement agencies, and researchers to accurately identify and quantify this substance in seized materials and biological samples. This document provides detailed application notes and protocols for the synthesis, purification, and analytical characterization of **Phenethyl 4-ANPP** to serve as a reference standard.

## Physicochemical and Analytical Data

A summary of the key physicochemical and analytical properties of **Phenethyl 4-ANPP** is presented in the following tables.

Table 1: Physicochemical Properties of **Phenethyl 4-ANPP**

Property	Value	Reference
Formal Name	N-phenyl-N,1-bis(2-phenylethyl)-4-piperidinamine	[5]
Molecular Formula	C <sub>27</sub> H <sub>32</sub> N <sub>2</sub>	[6]
Molecular Weight	384.6 g/mol	[5]
Appearance	White to light brown crystalline powder	[6]
Purity	≥98% (as a reference standard)	[7]
Storage	-20°C	[7]
Stability	≥ 4 years (when stored properly)	[7]

Table 2: Chromatographic and Spectrometric Data for **Phenethyl 4-ANPP**

Analytical Technique	Parameter	Typical Value	Reference
GC-MS	Retention Index (semi-standard non-polar)	2529.8	[5]
LC-MS/MS	Precursor Ion (m/z)	[M+H] <sup>+</sup> 385.3	[8][9]
	Product Ions (m/z)	294.2, 198.2, 105.1	[8][9]
UV Spectroscopy	λ <sub>max</sub>	257 nm	[7]

## Experimental Protocols

## Protocol 1: Synthesis of Phenethyl 4-ANPP (Adapted from Gupta Method)

This protocol describes the synthesis of **Phenethyl 4-ANPP**, which is a potential byproduct in some fentanyl synthesis routes.<sup>[10][11][12]</sup> This procedure should be performed by trained personnel in a controlled laboratory setting.

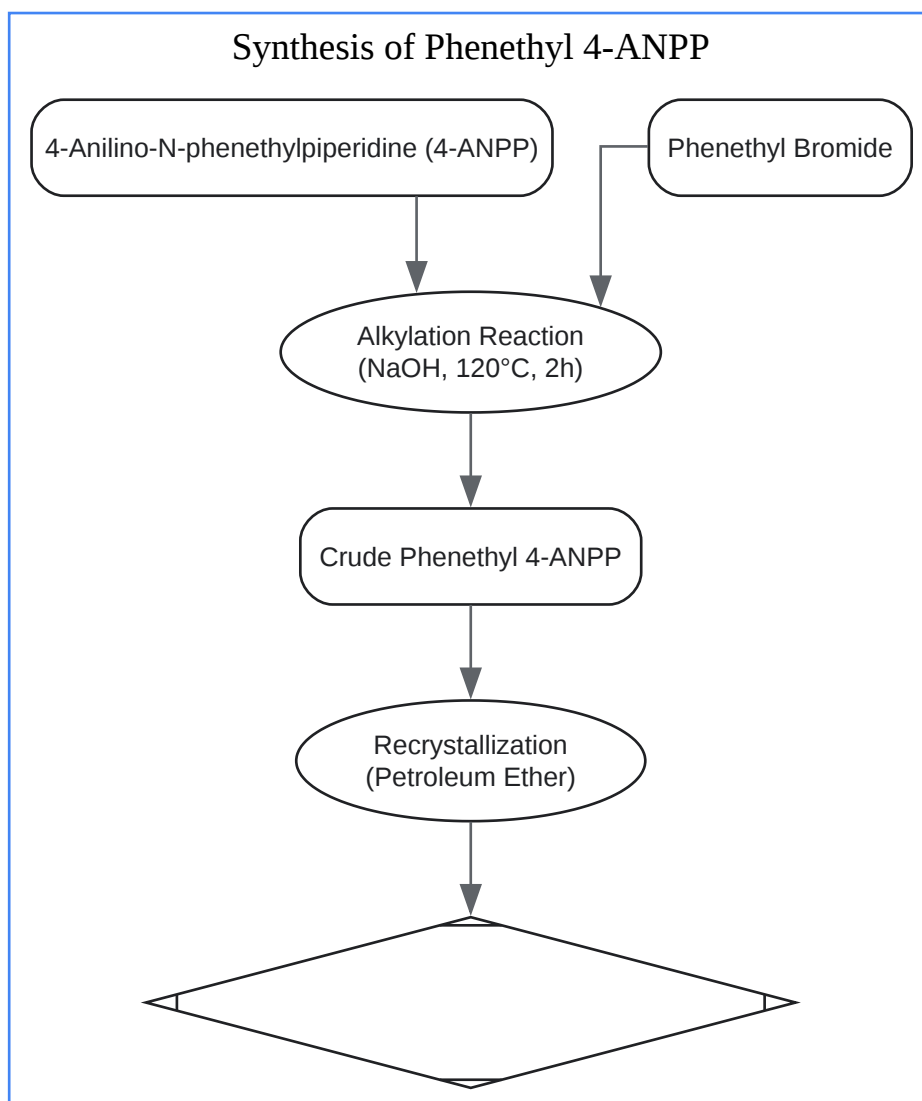
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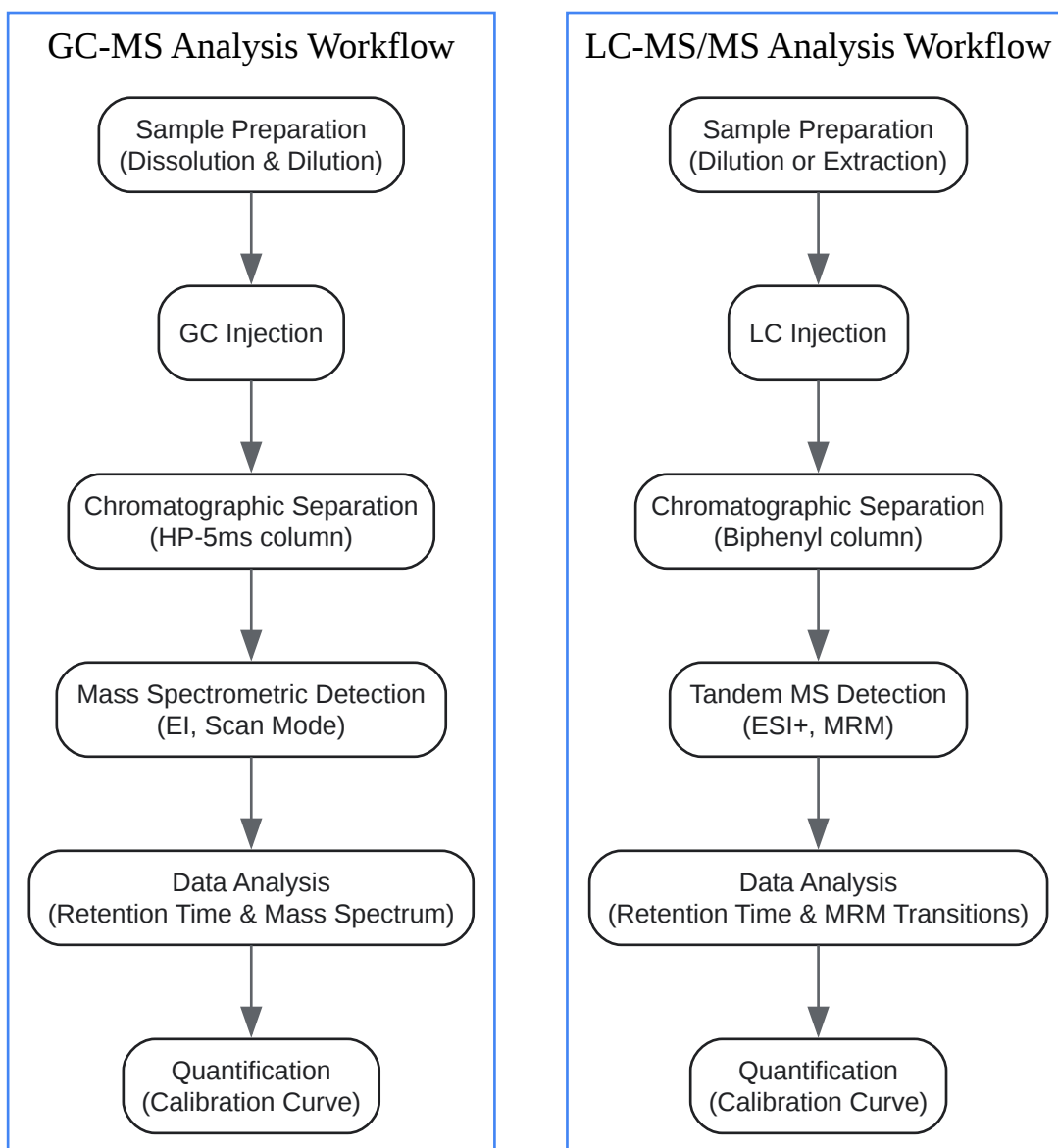
- 4-Anilino-N-phenethylpiperidine (4-ANPP)
- Phenethyl bromide (2-Bromoethylbenzene)
- Sodium hydroxide (NaOH)
- Petroleum ether
- Chloroform
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Separatory funnel
- Filtration apparatus
- Rotary evaporator

Procedure:

- In a two-necked round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 17.6 g (0.10 mol) of 4-anilinopiperidine in 50 ml of 100% sodium hydroxide solution. [\[13\]](#)
- Heat the reaction mixture to 120°C with constant stirring.[\[13\]](#)
- Slowly add 37 g (0.2 mol) of 2-phenethyl bromide to the reaction mixture.[\[13\]](#)
- Continue stirring the reaction mixture at 120°C for 2 hours.[\[13\]](#)
- After the reaction is complete, cool the mixture to room temperature and pour it into ice-cold water.[\[13\]](#)
- Collect the crude product by filtration.[\[13\]](#)
- Purify the crude product by recrystallization from petroleum ether (60-80°C) to obtain colorless crystals of **Phenethyl 4-ANPP**.[\[13\]](#)

Diagram 1: Synthesis Pathway of **Phenethyl 4-ANPP**





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